

Tris(dimethylamino)chlorosilane molecular weight and formula

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Compound of Interest

Compound Name: *Tris(dimethylamino)chlorosilane*

Cat. No.: *B079415*

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Tris(dimethylamino)chlorosilane: An Overview

Tris(dimethylamino)chlorosilane is a chemical compound utilized in various scientific and industrial applications. This guide provides fundamental information regarding its molecular properties.

Molecular Formula and Weight

The key quantitative data for **Tris(dimethylamino)chlorosilane** are its molecular formula and weight, which are essential for stoichiometric calculations in chemical reactions.

Property	Value
Molecular Formula	C ₆ H ₁₈ ClN ₃ Si[1]
Linear Formula	ClSi(N(CH ₃) ₂) ₃
Molecular Weight	195.77 g/mol [1]

This information is crucial for researchers and drug development professionals in quantifying reactants and products, determining molar concentrations, and performing theoretical yield calculations. The structural arrangement of the atoms is as significant as its elemental composition for understanding its chemical behavior and reactivity.

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References

- 1. Tris(dimethylamino)chlorosilane | 3DMASiCl | C₆H₁₈ClN₃Si - Ereztech [ereztech.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com